

Personal protective equipment for handling Mercaptoacetaldehyde

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Compound of Interest

Compound Name: Mercaptoacetaldehyde

Cat. No.: B1617137

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Essential Safety and Handling Guide for Mercaptoacetaldehyde

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **Mercaptoacetaldehyde**. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to foster a secure research environment.

Physicochemical and Hazard Data

A clear understanding of **Mercaptoacetaldehyde**'s properties is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₂ H ₄ OS	[1]
Molecular Weight	76.12 g/mol	[1]
Appearance	Colorless liquid	[2][3]
Boiling Point	84.0°C to 130°C at 760 mmHg	[2][3]
Flash Point	21.67°C (71.00°F) TCC	[3]
Solubility	Soluble in water, ethanol, and ether.[2] Slightly soluble in water.	[3]
Specific Gravity	1.112 to 1.118 @ 25°C	[3]

Personal Protective Equipment (PPE)

When handling **Mercaptoacetaldehyde**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The recommended PPE includes, but is not limited to, the following:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4] A face shield should be used in situations with a high risk of splashing.[5][6]
- **Skin Protection:** Chemical-resistant clothing, such as overalls, aprons, or a hooded two-piece chemical splash suit, is mandatory.[4][6][7] Gloves are essential; use outer chemical-resistant gloves and consider inner gloves for added protection.[7][8]
- **Respiratory Protection:** All handling should occur in a well-ventilated area, preferably within a chemical fume hood.[4] If exposure limits are exceeded or symptoms of irritation occur, a full-face respirator is necessary.[4][5]
- **Footwear:** Chemical-resistant, steel-toed boots or shoes should be worn.[6][8]

It is critical to select PPE that is appropriate for the specific hazards of **Mercaptoacetaldehyde** and the procedures being performed.[6]

Operational and Disposal Plans

Handling and Storage

Proper handling and storage procedures are vital to prevent accidents and maintain the chemical's stability.

- Handling:
 - Work in a well-ventilated area, such as a chemical fume hood, to avoid the formation and inhalation of vapors.[4]
 - Use non-sparking tools and take precautionary measures against static discharge.[9]
 - Avoid contact with skin, eyes, and clothing.[4][9]
 - Do not eat, drink, or smoke in areas where **Mercaptoacetaldehyde** is handled.[9]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][9]
 - Keep away from heat, sparks, open flames, and hot surfaces.[9]
 - It is recommended to store at 2 - 8 °C.[9]

Disposal

Dispose of **Mercaptoacetaldehyde** and its containers in accordance with all applicable local, state, and federal regulations.

- Contact a licensed professional waste disposal service.[9]
- Do not dispose of with household garbage or allow it to enter drains.[4][9]
- Empty containers should be treated as unused product and disposed of accordingly.[9]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First-Aid Measures

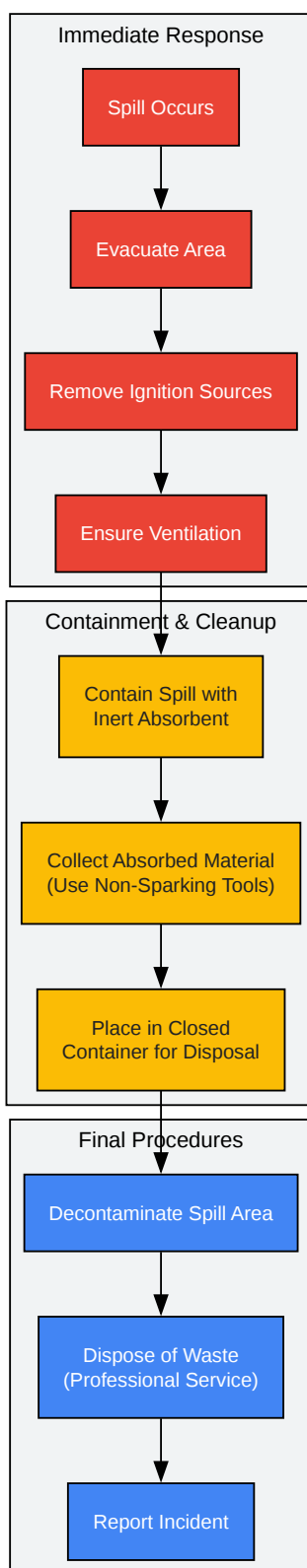
- If Inhaled: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[4\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[\[4\]](#)
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[\[4\]](#)
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[4\]](#)

Accidental Release Measures

In the case of a spill, follow these procedural steps:

- Evacuate and Secure the Area: Immediately evacuate personnel from the spill area.[\[4\]](#) Remove all sources of ignition.[\[4\]](#)
- Ensure Adequate Ventilation: Ventilate the area of the spill.[\[10\]](#)
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so.[\[4\]](#) Use an inert absorbent material like sand or diatomaceous earth to contain the spill.[\[10\]](#)
- Collect and Dispose: Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[\[4\]](#)[\[9\]](#)[\[10\]](#)
- Decontaminate the Area: Clean the spill area thoroughly.

The following diagram illustrates the logical workflow for handling a **Mercaptoacetaldehyde** spill.



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Workflow for handling a **Mercaptoacetaldehyde** spill.

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